

# sulfuric acid chemical properties for research applications

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## Compound of Interest

Compound Name: Sulfuric acid

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An In-depth Technical Guide to the Chemical Properties of **Sulfuric Acid** for Research Applications

For: Researchers, Scientists, and Drug Development Professionals

**Sulfuric acid** ( $\text{H}_2\text{SO}_4$ ) is a cornerstone of the chemical industry and a vital reagent in research and development, often dubbed the "king of chemicals".<sup>[1]</sup> It is a strong mineral acid with a molecular formula of  $\text{H}_2\text{SO}_4$  and a molar mass of 98.079 g/mol.<sup>[2][3]</sup> This guide provides a detailed overview of its core chemical properties, quantitative data, and established experimental protocols relevant to research, particularly in chemical synthesis and drug development.

## Core Chemical Properties

**Sulfuric acid's** utility is rooted in four primary properties: its strong acidity, and its potent dehydrating, oxidizing, and catalytic capabilities.<sup>[4][5]</sup> These characteristics are often dependent on its concentration.

## Strong Acidic Properties

**Sulfuric acid** is a diprotic acid, meaning it can donate two protons.<sup>[6]</sup> In aqueous solutions, it behaves as a very strong acid, ionizing completely in its first dissociation to form a hydronium ion ( $\text{H}_3\text{O}^+$ ) and a hydrogen sulfate ion ( $\text{HSO}_4^-$ ).<sup>[2]</sup>

- First Dissociation:  $\text{H}_2\text{SO}_4 + \text{H}_2\text{O} \rightarrow \text{H}_3\text{O}^+ + \text{HSO}_4^-$  ( $\text{pK}_{\text{a}1} \approx -3$ )<sup>[7]</sup>

- Second Dissociation:  $\text{HSO}_4^- + \text{H}_2\text{O} \rightleftharpoons \text{H}_3\text{O}^+ + \text{SO}_4^{2-}$  ( $\text{pK}_{\text{a}2} = 1.92$ )[8][9]

The first dissociation is essentially complete, making it a strong acid. The second dissociation is less favorable, meaning the bisulfate ion is a weaker acid.[7] This strong acidity makes it useful for pH adjustments in pharmaceutical manufacturing and as a reactant in various syntheses.[10]

## Dehydrating Properties

Concentrated **sulfuric acid** is a powerful dehydrating agent due to its strong affinity for water.[11] It is highly hygroscopic, readily absorbing water vapor from the air.[3][5] This property is so strong that the acid can remove hydrogen and oxygen atoms (in a 2:1 ratio, as in water) from organic compounds like sugars, leaving behind elemental carbon in a vigorous, exothermic reaction. The hydration reaction of **sulfuric acid** is highly exothermic.[7]

## Oxidizing Properties

Concentrated **sulfuric acid** is a strong oxidizing agent, particularly at elevated temperatures.[5][11] This capability stems from the sulfur atom being in its highest oxidation state (+6), allowing it to accept electrons and be reduced.[12][13] It can oxidize non-metals like carbon and sulfur, as well as less reactive metals such as copper, which do not react with typical non-oxidizing acids.[7]

- Reaction with Copper:  $\text{Cu} + 2 \text{H}_2\text{SO}_4 \rightarrow \text{SO}_2 + 2 \text{H}_2\text{O} + \text{SO}_4^{2-} + \text{Cu}^{2+}$ [7]

In contrast, dilute **sulfuric acid** reacts with reactive metals in a typical acid-metal reaction to produce hydrogen gas and a metal sulfate.[7]

## Catalytic Properties

**Sulfuric acid** is a widely used catalyst in organic synthesis.[14][15] It facilitates reactions by protonating reactants, which increases their reactivity and allows for the formation of better leaving groups.[15] This catalytic action is central to two major classes of reactions:

- Fischer Esterification: The formation of an ester from a carboxylic acid and an alcohol.[16]
- Dehydration of Alcohols: The elimination of water from an alcohol to form an alkene.[17][18]

Its role as a catalyst is crucial in the synthesis of many active pharmaceutical ingredients (APIs).<sup>[10]</sup>

## Quantitative Data

Quantitative data for **sulfuric acid** is essential for experimental design and safety. The following tables summarize key physical and chemical properties.

Table 1: General Physical and Chemical Properties of **Sulfuric Acid**

Property	Value	Source(s)
Molar Mass	98.079 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Appearance	Clear, colorless, oily liquid	<sup>[3]</sup> <sup>[5]</sup>
Density (98% H <sub>2</sub> SO <sub>4</sub> )	~1.84 g/cm <sup>3</sup>	<sup>[1]</sup> <sup>[2]</sup>
Boiling Point	337 °C (639 °F)	<sup>[2]</sup> <sup>[3]</sup>
Melting Point	10 °C (50 °F)	<sup>[2]</sup>

| pH (Concentrated) | ~0.5 |<sup>[1]</sup>|

Table 2: Acidity Constants of **Sulfuric Acid** at 25 °C

Dissociation Step	pKa Value	Source(s)
pKa <sub>1</sub> (H <sub>2</sub> SO <sub>4</sub> ⇌ H <sup>+</sup> + HSO <sub>4</sub> <sup>-</sup> )	-3.0	<sup>[7]</sup> <sup>[9]</sup> <sup>[19]</sup>

| pKa<sub>2</sub> (HSO<sub>4</sub><sup>-</sup> ⇌ H<sup>+</sup> + SO<sub>4</sub><sup>2-</sup>) | 1.92 |<sup>[8]</sup><sup>[9]</sup>|

Table 3: Density of Aqueous **Sulfuric Acid** Solutions at 20°C

Concentration (% by weight)	Density (g/cm <sup>3</sup> )	Source(s)
10%	1.066	<a href="#">[20]</a> <a href="#">[21]</a>
25%	1.178	<a href="#">[20]</a> <a href="#">[21]</a>
50%	1.395	<a href="#">[20]</a> <a href="#">[21]</a>
75%	1.667	<a href="#">[20]</a> <a href="#">[21]</a>
98%	1.836	<a href="#">[20]</a> <a href="#">[21]</a>

| 100% | 1.8305 | [\[20\]](#) |

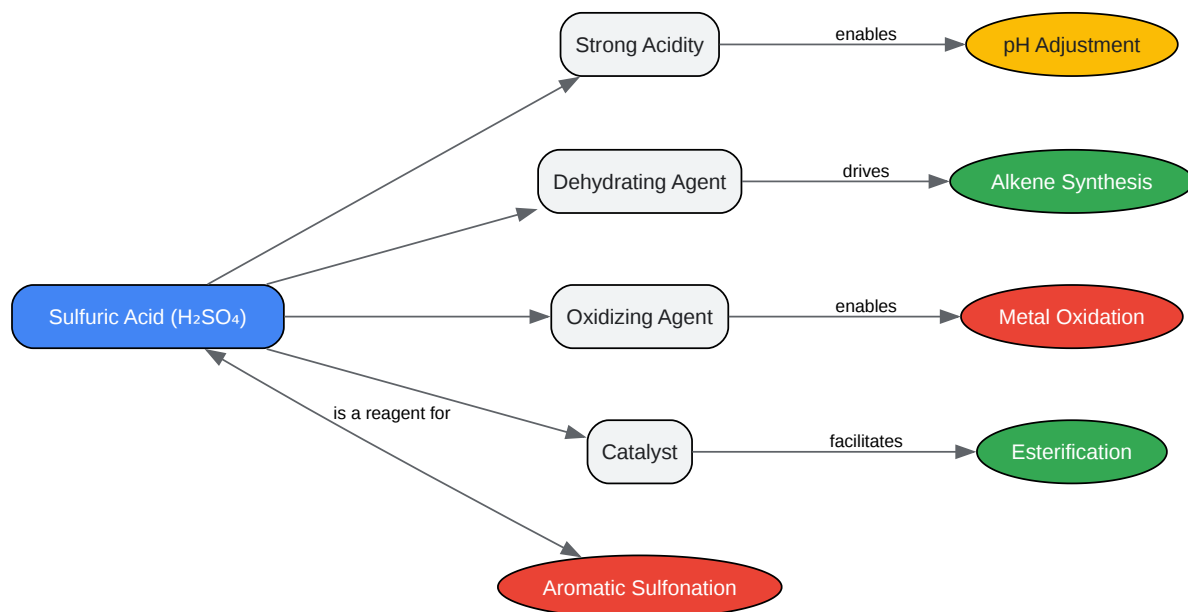
Table 4: Viscosity of **Sulfuric Acid**

Concentration (% by weight)	Temperature (°C)	Viscosity (cP)	Source(s)
5%	93.3°C (200°F)	0.345	<a href="#">[22]</a>
93%	26.7°C (80°F)	17.305	<a href="#">[22]</a>
100%	25°C	23.80	<a href="#">[23]</a>

| 100% | 50°C | 11.70 | [\[23\]](#) |

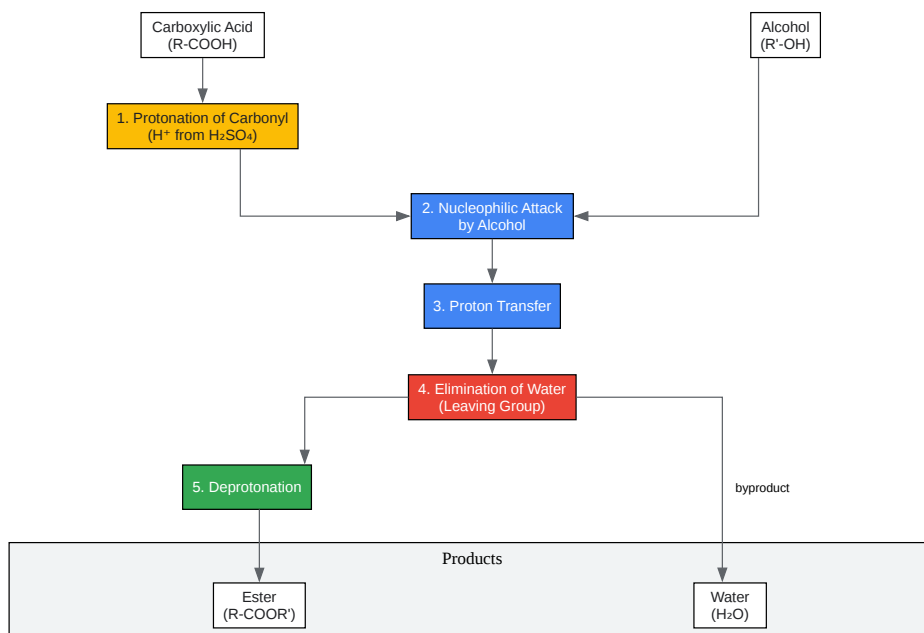
## Mandatory Visualizations

The following diagrams illustrate key mechanisms, workflows, and relationships involving **sulfuric acid**.



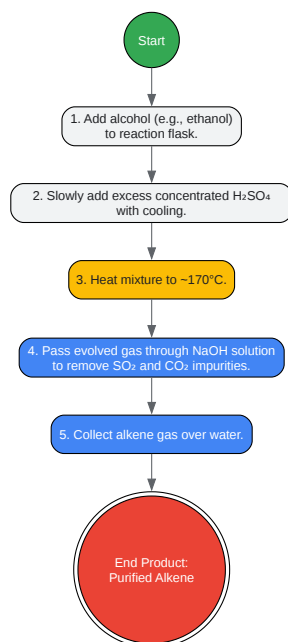
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Caption: Logical relationships of **sulfuric acid**'s core properties and their applications.



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Caption: Simplified reaction pathway for acid-catalyzed Fischer Esterification.



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Caption: Experimental workflow for the dehydration of ethanol to ethene.

## Experimental Protocols

The following are generalized protocols for key reactions involving **sulfuric acid**. Researchers must adapt these to specific substrates and scales, always adhering to strict safety protocols.

### Protocol 1: Fischer Esterification of Benzoic Acid

This protocol describes the synthesis of methyl benzoate using **sulfuric acid** as a catalyst.

- Objective: To synthesize an ester from a carboxylic acid and an alcohol.
- Materials:

- Benzoic acid
- Methanol (excess)
- Concentrated **sulfuric acid** (catalytic amount)
- Ethyl acetate
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Methodology:
  - Dissolve a measured quantity of benzoic acid (e.g., 610 mg) in an excess of methanol (e.g., 25 mL) within a round-bottom flask.[\[24\]](#)
  - Slowly and cautiously, add a catalytic amount of concentrated **sulfuric acid** (e.g., 0.1 mL) to the mixture while stirring.[\[24\]](#)
  - Fit the flask with a condenser and heat the mixture to reflux (approx.  $65^\circ\text{C}$ ) for 1-2 hours. [\[24\]](#) Monitor reaction completion via Thin Layer Chromatography (TLC).
  - After cooling to room temperature, remove the excess methanol using a rotary evaporator. [\[24\]](#)
  - Redissolve the residue in ethyl acetate (e.g., 50 mL).[\[24\]](#)
  - Transfer the solution to a separatory funnel and wash sequentially with a saturated  $\text{NaHCO}_3$  solution (to neutralize the acid) and then with brine.[\[24\]](#)
  - Dry the separated organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to yield the final ester product.[\[24\]](#)

## Protocol 2: Dehydration of an Alcohol to an Alkene

This protocol outlines the general procedure for dehydrating ethanol to produce ethene.



- Objective: To synthesize an alkene via an acid-catalyzed elimination reaction.
- Materials:
  - Ethanol
  - Concentrated **sulfuric acid**
  - Sodium hydroxide (NaOH) solution (for washing)
  - Heating mantle and distillation apparatus
- Methodology:
  - Safety Warning: This reaction is potentially hazardous due to the use of hot, concentrated acid.<sup>[17]</sup> All work must be performed in a fume hood with appropriate personal protective equipment.
  - In a round-bottom flask, heat ethanol with an excess of concentrated **sulfuric acid** to a temperature of 170°C.<sup>[17]</sup><sup>[25]</sup> The acid should be added slowly and carefully to the alcohol.
  - The gaseous products that evolve are passed through a wash bottle containing a dilute sodium hydroxide solution. This step removes acidic impurities such as sulfur dioxide (SO<sub>2</sub>) and carbon dioxide (CO<sub>2</sub>), which are byproducts of side reactions where the **sulfuric acid** acts as an oxidizing agent.<sup>[17]</sup><sup>[25]</sup>
  - The purified ethene gas is then collected, typically over water in an inverted graduated cylinder or similar apparatus.<sup>[17]</sup><sup>[25]</sup>

## Protocol 3: Aromatic Sulfonation of Phenol

This protocol describes the introduction of a sulfonic acid group onto a phenol ring. The reaction temperature determines the major product (ortho- vs. para-isomer).

- Objective: To introduce a sulfonic acid group onto an aromatic ring.
- Materials:

- Phenol (1 mole equivalent)
- Concentrated **sulfuric acid** (1 mole equivalent)
- Ice-cold water
- Reaction flask with magnetic stirrer and temperature control (water bath or heating mantle)
- Methodology:
  - Place 1 mole equivalent of phenol into a flask equipped with a magnetic stirrer.[26]
  - For o-Phenolsulfonic Acid (Low Temperature): Place the flask in a water bath to maintain a temperature of approximately 25°C.[26]
  - For p-Phenolsulfonic Acid (High Temperature): Use a heating mantle to maintain a temperature of approximately 100°C.[26]
  - Slowly and with constant stirring, add 1 mole equivalent of concentrated **sulfuric acid** to the phenol. The reaction is highly exothermic and requires careful temperature control.[26]
  - Allow the reaction to proceed with continuous stirring for several hours. Progress can be monitored using TLC or HPLC.[26]
  - Once the reaction is complete, cool the mixture to room temperature. Carefully and slowly pour the reaction mixture into a beaker of ice-cold water to precipitate the product and dilute the remaining acid.[26]
  - The resulting sulfonic acid product can be purified by recrystallization from a suitable solvent.[26]

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